

Summary of Available Spectroscopic & Physical Data

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Benzylideneacetone

CAS No.: 122-57-6

Cat. No.: S588542

[Get Quote](#)

The following table consolidates the key data found for **benzylideneacetone** and its derivative, **di**benzylideneacetone.

Property	Data for Benzylideneacetone (C ₁₀ H ₁₀ O)	Data for trans,trans-Dibenzylideneacetone (C ₁₇ H ₁₄ O)
Molecular Formula	C ₁₀ H ₁₀ O [1] [2]	C ₁₇ H ₁₄ O [3]
Molecular Weight	146.19 g/mol [1] [4]	234.29 g/mol [3] [5]
CAS Registry Number	122-57-6 [2] [4]	35225-79-7 [3]
Mass Spectrum	Not Available in Sources	Major Peaks (m/z): 234 (Molecular Ion, 100%), 235 (18.1%), 233 (68.6%), 131 (42.7%), 103 (61.6%), 91 (26.6%), 77 (48.7%) [5].
IR Spectrum	Not Available in Sources	A digitized spectrum is available (NIST), but specific peak data was not listed in an extractable format [3].

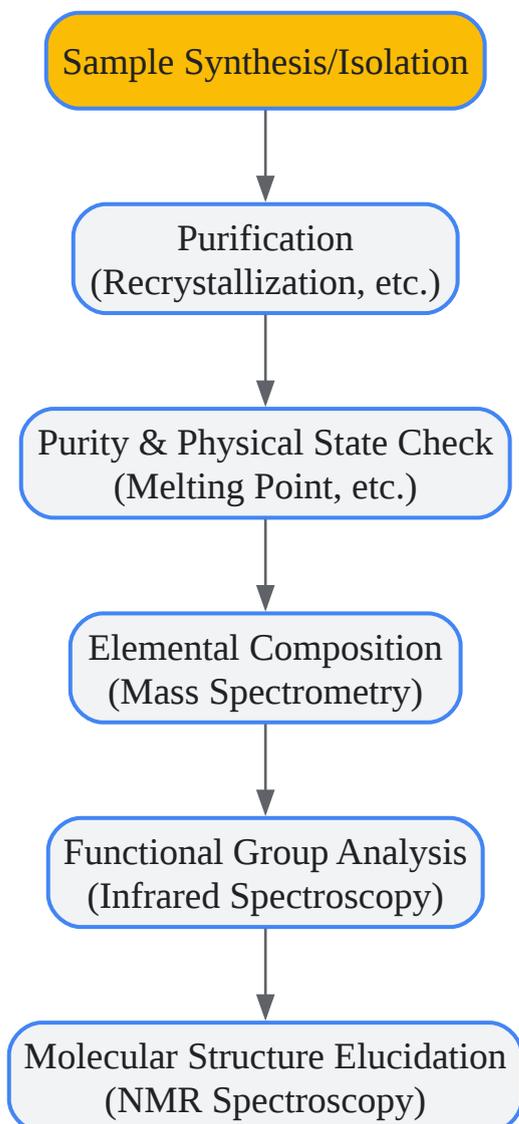
Property	Data for Benzylideneacetone (C ₁₀ H ₁₀ O)	Data for trans,trans-Dibenzylideneacetone (C ₁₇ H ₁₄ O)
Melting Point	39 °C to 42 °C [1] [4]	Not Provided
Boiling Point	260 °C to 262 °C [1]	Not Provided
Appearance	Pale yellow solid [1]	Not Provided

Experimental Context for Spectroscopic Analysis

For researchers, understanding the context in which spectroscopic data is obtained is crucial for reproducibility. The experimental details for the mass spectrum of **dibenzylideneacetone** were as follows [5]:

- **Technique:** Electron Ionization (EI)
- **Source Temperature:** 160 °C
- **Sample Temperature:** 120 °C

The workflow for characterizing an organic compound like **benzylideneacetone** typically follows a logical sequence to confirm its identity and purity, as shown below.



Click to download full resolution via product page

Experimental workflow for comprehensive characterization of an organic compound.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Benzylideneacetone [en.wikipedia.org]

2. Benzylideneacetone | C10H10O [chemspider.com]
3. trans,trans-Dibenzylideneacetone - the NIST WebBook [webbook.nist.gov]
4. Benzylideneacetone, 98+% [fishersci.ca]
5. Dibenzylideneacetone(538-58-9) IR Spectrum [chemicalbook.com]

To cite this document: Smolecule. [Summary of Available Spectroscopic & Physical Data]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b588542#benzylideneacetone-spectroscopic-data-ir-nmr>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com